

Phytantriol Phase Behavior and Key Characteristics

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Compound Focus: Phytantriol

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Water Content (wt%)	Temperature	Lyotropic Liquid Crystal Phase Formed	Space Group / Type	Key Characteristics & Applications
6–14% [1]	Room Temperature [1]	L _{II} Phase (Reversed Micellar) [1] [2]	-	Low water content phase [1].
~14–25% [1]	Room Temperature [1]	Cubic Phase (Q ₂₃₀) [1] [2]	Ia3d (Gyroid surface) [1]	Formed as water content increases from L _{II} ; water channels encapsulate hydrophilic drugs [1].
25–30% [1]	Room Temperature [1]	Cubic Phase (Q ₂₂₄) [1] [2]	Pn3m (Diamond surface) [1]	Formed with further increase in water; lipid bilayer encapsulates hydrophobic drugs [1].
> 30% (Excess water)	44 °C [2]	Reversed Hexagonal Phase (H _{II}) [2]	-	High-temperature transition from cubic phases; can form hexosome nanoparticles for drug delivery [2] [3].

Experimental Protocols for Characterization

The reproducible preparation and accurate characterization of **phytantriol**-based LLCs are critical for research and development.

Sample Preparation for NMR Studies

A detailed protocol for preparing stable **phytantriol** samples for Nuclear Magnetic Resonance (NMR) analysis is as follows [1]:

- **Weighing:** A specific amount of **phytantriol** is weighed into a 3 mm inner NMR tube.
- **Hydration:** The lipid is mixed with Milli-Q water to achieve the desired hydration state (e.g., corresponding to the Q_{224} , Q_{230} , or L_{II} phase) [1].
- **Sealing:** The sample tube is flame-sealed to prevent solvent evaporation.
- **Mixing:** The sealed tube is centrifuged repeatedly at $4000\times g$ for 60 minutes per inversion to ensure homogeneous mixing.
- **Locking:** The 3 mm tube is placed into a standard 5 mm NMR tube filled with $CDCl_3$ (deuterated chloroform), which provides a field-frequency lock for the NMR spectrometer.
- **Equilibration:** Samples are stored at a constant temperature (e.g., 298 K) for at least 12 hours before the first measurement to allow the phase to equilibrate. Studies may monitor phase formation over extended periods (e.g., up to 63 days) [1].

NMR Spectroscopy Acquisition and Analysis

NMR is a powerful tool for characterizing LLC formation, hydration, and molecular interactions over time [1].

- **Data Acquisition:** Using a high-field NMR spectrometer (e.g., 600 MHz), a comprehensive set of spectra should be collected, including 1D 1H , $^{13}C\{-^1H\}$, and 2D experiments like COSY (correlation spectroscopy), HSQC (heteronuclear single quantum coherence), HMBC (heteronuclear multiple bond correlation), and NOESY (nuclear Overhauser effect spectroscopy) [1].
- **Hydration Calculation:** The hydration level of the sample can be calculated directly from the 1H NMR spectrum. The integral of the water peak (I_w) and the integral of the **phytantriol** peaks (I_{lip}) are used in the following equation to find the weight percentage of water (X_w') [1]:
$$\left[\frac{I_w}{I_{lip}} \right] = \frac{9 \cdot (1 - X_w')}{42 \cdot X_w'}$$
 (Note: The constants 9 and 42 represent the number of protons used for integration from water and **phytantriol**, respectively, in the referenced study. These may need adjustment based on specific integration regions [1]).

- **Interaction Analysis:** 2D-NOESY spectra are particularly valuable as they reveal through-space interactions between protons. Correlation peaks between lipid and water protons provide direct evidence of lipid-water interactions, while lipid-lipid correlations inform on molecular packing within the phase [1].

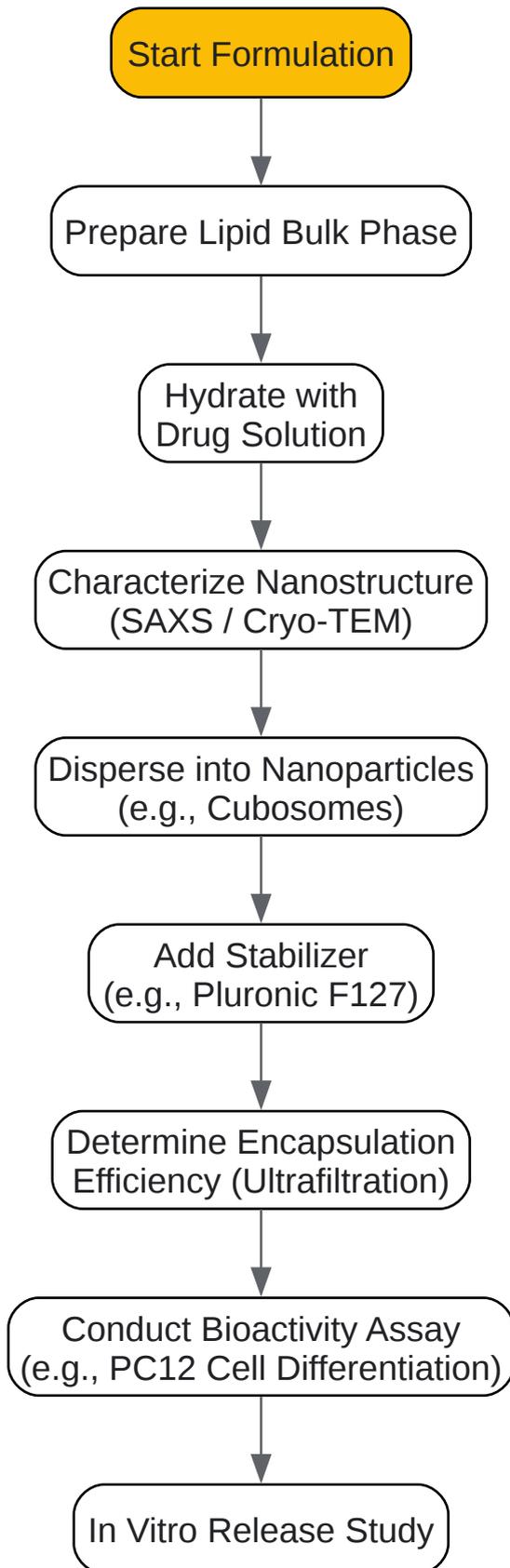
Small-Angle X-ray Scattering (SAXS)

SAXS is the definitive technique for identifying the nanoscale structure of liquid crystalline phases [4] [5].

- **Measurement:** The scattering pattern is recorded, often using a synchrotron radiation source for high intensity and resolution [4].
- **Phase Identification:** The resulting peaks are indexed to a specific lattice. The lattice parameter (a) is calculated from the measured peak positions (q) and their Miller indices (h, k, l) using the formula [4]: $[2\pi / q = a / \sqrt{h^2 + k^2 + l^2}]$
- **Phase Diagram Construction:** By performing SAXS measurements across a range of temperatures and hydration levels, a complete temperature-composition phase diagram can be constructed [2] [5].

Application Workflow in Drug Delivery Formulation

The following diagram illustrates a common workflow for creating and testing **phytantriol**-based drug delivery nanoparticles, synthesizing protocols from the search results.



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Workflow for developing **phytantriol**-based drug delivery systems.

Current Research and Alternative Solvents

Recent research is exploring **phytantriol**'s behavior beyond traditional aqueous systems to enhance functionality:

- **Novel Solvents:** Studies are investigating the use of **Deep Eutectic Solvents (DES)** and **Protic Ionic Liquids (PILs)** as alternatives to water. These solvents can help overcome limitations like rapid evaporation and poor solubility of some drugs. The phase behavior (e.g., stabilization of cubic or hexagonal phases) is highly dependent on the solvent's composition and properties [5].
- **Computational Modeling:** All-atom molecular dynamics simulations are being used to study drug partitioning and release mechanisms from **phytantriol**-based hexagonal phases at a molecular level, aiding in the rational design of formulations [3].

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References

1. An NMR Study on Hydration and Molecular Interaction of ... [pmc.ncbi.nlm.nih.gov]
2. Phase behavior of the phytantriol/water system [portal.research.lu.se]
3. Molecular dynamic simulations of a hexagonal liquid ... [chemrxiv.org]
4. Enhanced bioavailability of nerve growth factor with ... [pmc.ncbi.nlm.nih.gov]
5. Phytantriol and monoolein in aqueous deep eutectic solvent ... [pubs.rsc.org]

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